

A Comparative Analysis of Calcium Thiosulfate and Sodium Thiosulfate for Gold Leaching

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Compound of Interest

Compound Name: Calcium thiosulfate

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The quest for more environmentally benign and efficient alternatives to cyanide in gold extraction has led to significant research into thiosulfate-based leaching systems. Among the various thiosulfate salts, **calcium thiosulfate** and sodium thiosulfate have emerged as prominent options. This guide provides a detailed comparative study of their performance in gold leaching, supported by experimental data, to assist researchers in making informed decisions for their specific applications.

Performance Comparison: Leaching Efficiency vs. Reagent Consumption

A critical trade-off exists between gold leaching kinetics and reagent consumption when comparing calcium and sodium thiosulfate. Experimental studies have indicated that the choice of cation—calcium versus sodium—influences the overall leaching performance. A study by Feng and Van Deventer demonstrated that **calcium thiosulfate** is most effective for gold leaching, while sodium thiosulfate provides the best performance in terms of minimizing thiosulfate consumption^{[1][2]}.

This suggests a fundamental difference in their chemical behavior within the leaching environment. While calcium ions may play a role in enhancing the gold dissolution rate, sodium ions appear to contribute to greater stability of the thiosulfate lixiviant, reducing its degradation and, consequently, consumption.

Quantitative Data Summary

The following table summarizes the performance characteristics of **calcium thiosulfate** and sodium thiosulfate based on findings from various studies. It is important to note that a direct side-by-side comparison under identical conditions is not readily available in the literature; therefore, these values represent typical ranges and findings from different experimental setups.

Parameter	Calcium Thiosulfate	Sodium Thiosulfate	Key Observations
Gold Leaching Efficiency	Generally Higher	Generally Lower	Calcium ions may enhance the kinetics of gold dissolution[1][2].
Thiosulfate Consumption	Higher	Lower	Sodium thiosulfate exhibits greater stability, leading to reduced reagent loss[1][2].
Optimal pH Range	8 - 10	8 - 10	Both systems operate in a similar alkaline pH range to maintain thiosulfate stability.
Typical Temperature	40 - 60°C	40 - 60°C	Leaching rates for both are temperature-dependent.
Typical Concentration	0.05 - 0.15 M	0.1 - 0.7 M	Optimal concentrations vary based on ore characteristics and other leaching conditions[3].

Experimental Protocols

Detailed and reproducible experimental protocols are essential for the accurate comparison of leaching agents. Below are representative methodologies for gold leaching using **calcium thiosulfate** and sodium thiosulfate, synthesized from multiple research studies.

Calcium Thiosulfate Leaching Protocol

This protocol is based on a study investigating gold recovery from pressure oxidation residues.

- **Slurry Preparation:** Prepare a slurry by mixing the gold-bearing ore with deionized water to achieve the desired solid-to-liquid ratio (e.g., 20% w/v).
- **pH Adjustment:** Adjust the slurry's pH to the target value (e.g., 7.0-10.0) using a calcium hydroxide solution.
- **Reagent Addition:** Introduce the **calcium thiosulfate** solution to achieve the desired molarity (e.g., 0.1 M). Add a copper sulfate solution as a catalyst (e.g., to a final concentration of 0.8 mM).
- **Leaching:** Conduct the leaching in a sealed reactor at a controlled temperature (e.g., 40°C) with constant agitation for a predetermined duration (e.g., 6-24 hours).
- **Sampling and Analysis:** Periodically collect samples of the leachate, filter, and analyze for gold content using appropriate analytical techniques such as Atomic Absorption Spectrometry (AAS) or Inductively Coupled Plasma Mass Spectrometry (ICP-MS).

Sodium Thiosulfate Leaching Protocol

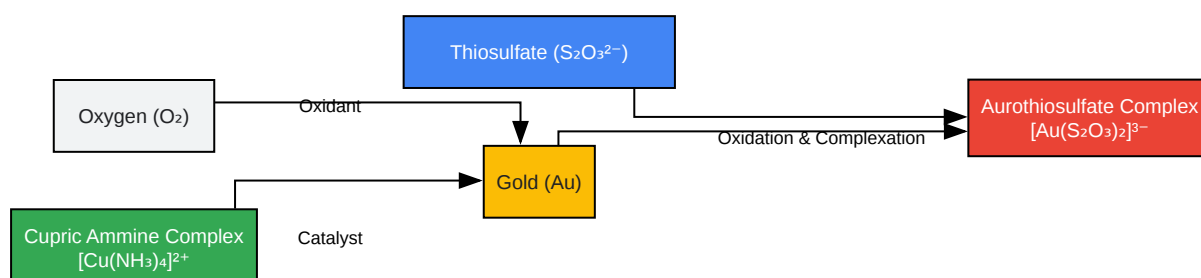
This protocol is a generalized procedure based on several studies utilizing sodium thiosulfate.

- **Slurry Preparation:** Create a slurry of the gold ore and water at a specific solid percentage (e.g., 15% solids).
- **pH Adjustment:** Adjust the pH of the slurry to the optimal range (e.g., 9-10.5) using a suitable base, such as sodium hydroxide or ammonia solution.

- **Reagent Addition:** Add sodium thiosulfate to the desired concentration (e.g., 0.7 M) and copper sulfate as a catalyst (e.g., 2-5 mM). In ammoniacal systems, ammonia is also added to stabilize the copper ions.
- **Leaching:** Perform the leaching in a reaction vessel at a controlled temperature (e.g., 60°C) with mechanical agitation (e.g., 750 RPM) for the specified time (e.g., 6 hours)[3].
- **Sampling and Analysis:** Sample the solution at regular intervals, ensuring proper filtration before analyzing the dissolved gold concentration by AAS or ICP-MS.

Chemical Pathways and Experimental Workflow

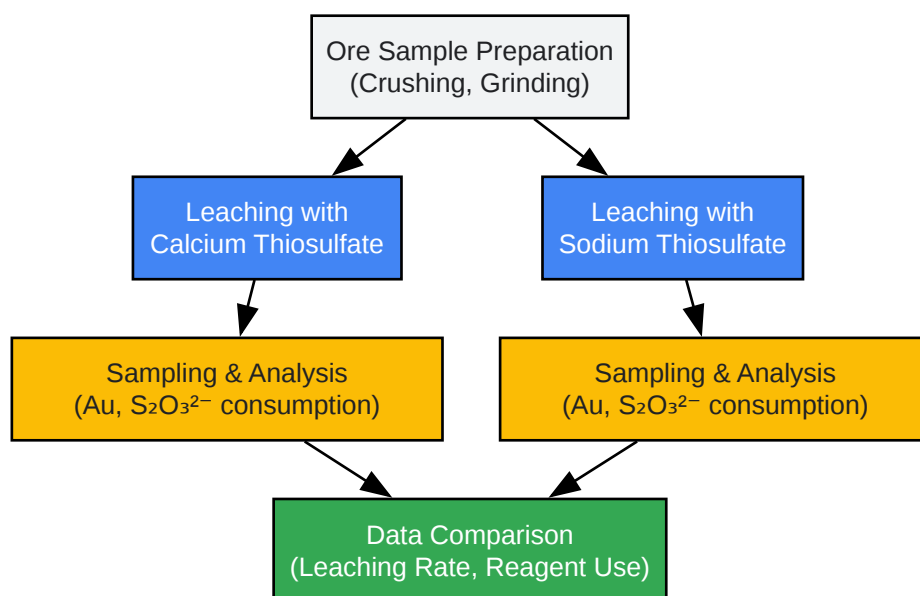
The fundamental chemistry of gold thiosulfate leaching involves the oxidation of metallic gold and its subsequent complexation with thiosulfate ions to form the stable aurothiosulfate complex, $[\text{Au}(\text{S}_2\text{O}_3)_2]^{3-}$. This process is typically catalyzed by a copper(II)-ammonia complex, $[\text{Cu}(\text{NH}_3)_4]^{2+}$.



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General chemical pathway for gold thiosulfate leaching.

The experimental workflow for a comparative study would involve parallel leaching tests where the primary variable is the thiosulfate salt.



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Experimental workflow for comparing leaching agents.

Environmental Impact and Considerations

Thiosulfate leaching is broadly considered a more environmentally friendly alternative to cyanidation due to its lower toxicity[4]. The reagents used are less hazardous, and the waste products are generally more benign.

- **Toxicity:** Thiosulfate salts are significantly less toxic than sodium cyanide, reducing the risk of environmental contamination and harm to wildlife and human health.
- **Waste Management:** Tailings from thiosulfate leaching require less stringent detoxification procedures compared to cyanide tailings.
- **Cation Considerations:**
 - **Sodium:** The introduction of sodium ions into the environment is a potential concern in areas with high salinity or where sodium-sensitive ecosystems are present.
 - **Calcium:** Calcium is a common element in many geological formations and is generally considered to have a lower environmental impact. In some cases, the addition of calcium

can be beneficial, for example, in the precipitation of sulfate as gypsum ($\text{CaSO}_4 \cdot 2\text{H}_2\text{O}$), which can help to control sulfate levels in tailings water.

Conclusion

The choice between **calcium thiosulfate** and sodium thiosulfate for gold leaching involves a clear trade-off. **Calcium thiosulfate** offers the potential for higher gold recovery rates, which could be advantageous for ores where maximizing extraction is the primary goal. Conversely, sodium thiosulfate provides the benefit of lower reagent consumption, making it a more economically favorable option, particularly for large-scale operations where reagent costs are a significant factor.

The decision of which lixiviant to employ will ultimately depend on a comprehensive techno-economic evaluation that considers the specific ore mineralogy, target recovery rates, reagent costs, and local environmental regulations. Further research focusing on direct comparative studies under identical conditions would be invaluable in providing a more definitive quantitative assessment and guiding the optimization of thiosulfate leaching processes.

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